

Application Note: Quantification of L-homoarginine in Plasma using HPLC-MS/MS

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Compound of Interest

Compound Name: *H-HoArg-OH*

Cat. No.: *B1673340*

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Abstract

L-homoarginine (hArg) is a non-proteinogenic amino acid that serves as a substrate for nitric oxide synthase and an inhibitor of arginase, playing a role in the regulation of the L-arginine/nitric oxide (NO) metabolic pathway.[1][2][3] Low plasma concentrations of L-homoarginine have been identified as an independent risk factor for cardiovascular disease and mortality.[4] This application note presents a sensitive, specific, and rapid method for the quantification of L-homoarginine in human plasma using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS). The described protocol involves a simple protein precipitation step for sample preparation and utilizes a stable isotope-labeled internal standard for accurate quantification. This method is suitable for both clinical research and drug development applications.

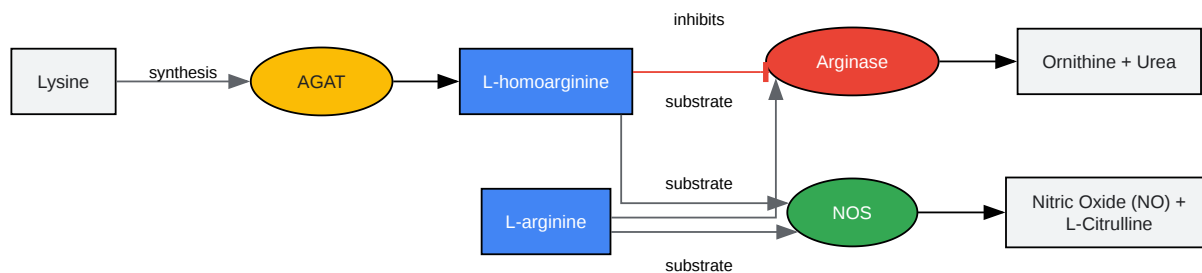
Introduction

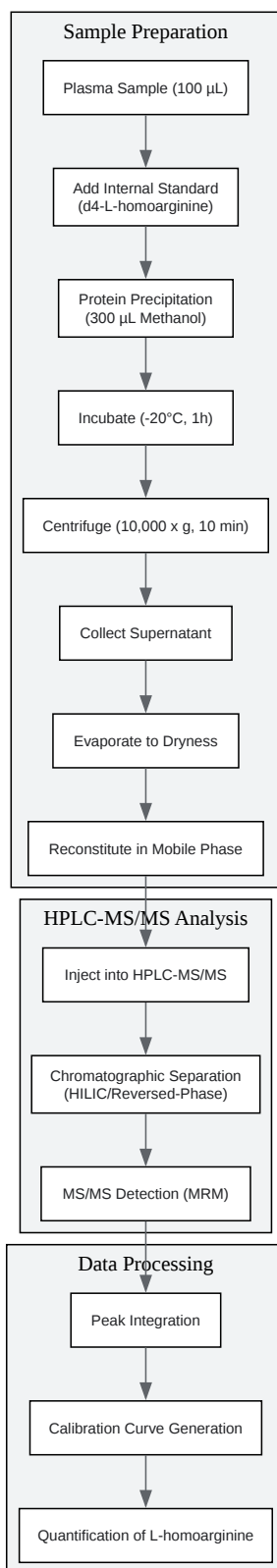
L-homoarginine is a structural analog of L-arginine and is involved in the production of nitric oxide (NO), a critical signaling molecule in the cardiovascular system.[1][2][3] Synthesized primarily in the kidneys from lysine, L-homoarginine's physiological role is a subject of ongoing research, particularly its association with endothelial dysfunction and cardiovascular diseases.[5] Accurate and reliable quantification of L-homoarginine in plasma is crucial for understanding its pathophysiology and for the development of potential therapeutic interventions.

High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) is a powerful analytical technique for the quantification of small molecules in complex

biological matrices due to its high sensitivity and selectivity.^[6] This application note details a validated HPLC-MS/MS method for the determination of L-homoarginine in plasma, providing researchers, scientists, and drug development professionals with a robust protocol for their studies.

L-Arginine/Nitric Oxide Signaling Pathway





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